Application Notes and Protocols for Subculturing Hs27 Fibroblasts

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Compound of Interest

Compound Name: *HS-27*

Cat. No.: *B8103614*

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Audience: Researchers, scientists, and drug development professionals.

Application Notes: Hs27 Cell Line

The Hs27 cell line is a human fibroblast line derived from the foreskin of a normal, newborn Black male.[1][2] These cells exhibit a classic fibroblastic morphology and grow as an adherent monolayer. With a stable male (XY) karyotype, the Hs27 line serves as a reliable model for normal human fibroblasts in various research applications.[1]

Longevity studies have demonstrated that these cells can be propagated for up to 42 passages, making them suitable for moderately long-term experiments.[1][2] Key applications for the Hs27 cell line include toxicology studies, high-throughput screening, and serving as a feeder layer or model for 3D cell culture. It is crucial to employ aseptic techniques and maintain the recommended culture conditions to ensure cell viability and prevent contamination.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the successful culture of Hs27 fibroblasts.

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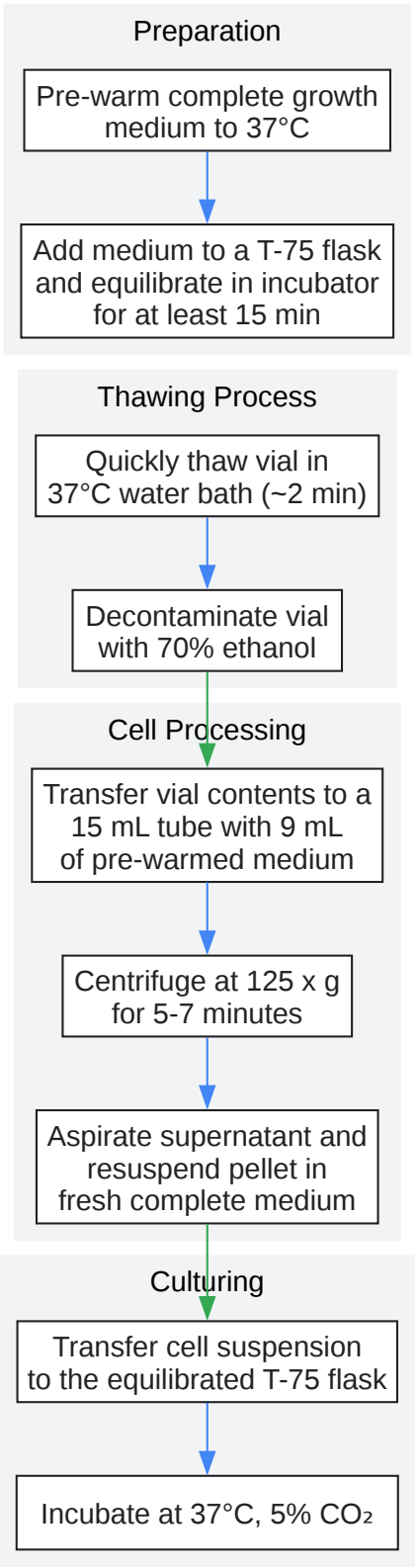
Parameter	Recommended Value	Source(s)
Growth Medium	ATCC-formulated Dulbecco's Modified Eagle's Medium (DMEM)	[1][2]
Supplements	10% Fetal Bovine Serum (FBS), 2mM L-Glutamine	[1]
Incubation Conditions	37°C, 5% CO_2 atmosphere	[1]
Subculture Confluency	70-80%	[1]
Subculture Frequency	2 to 3 times per week	
Seeding Density	10,000 - 20,000 cells/cm^2	[1]
Split Ratio	1:2 to 1:4	[1][2]
Dissociation Agent	0.25% Trypsin-EDTA Solution	[3]
Centrifugation Speed	~125 x g	
Cryopreservation Medium	Complete growth medium + 5% (v/v) DMSO	

Experimental Protocols & Workflows

This protocol details the steps for properly thawing and establishing a culture of Hs27 fibroblasts from a cryopreserved vial to ensure maximum viability.

Workflow for Thawing Cryopreserved Hs27 Cells

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Caption: Workflow for initiating Hs27 fibroblast cultures from cryopreservation.

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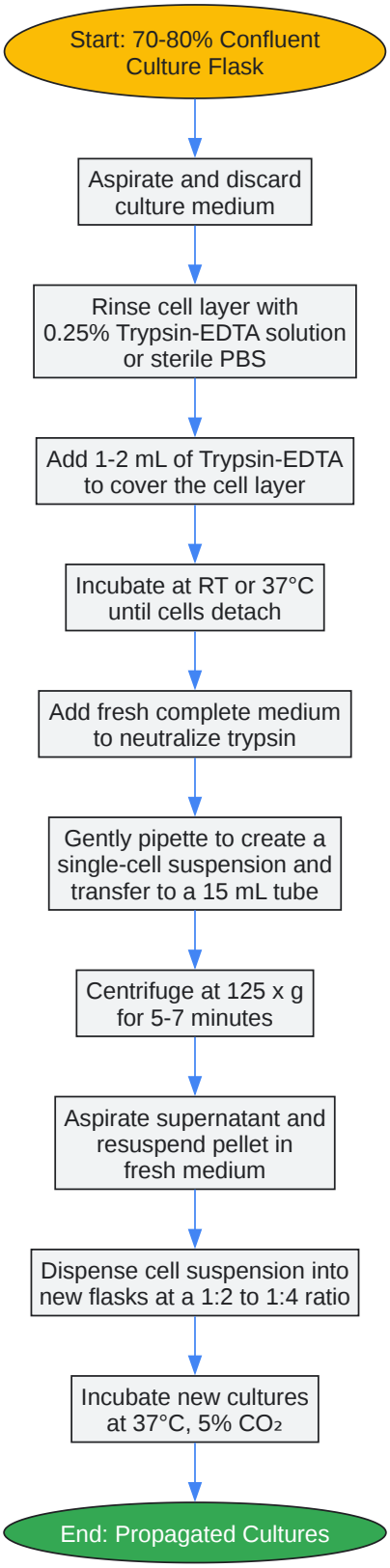
Methodology:

- Preparation: Pre-warm the complete growth medium (DMEM + 10% FBS + 2mM L-Glutamine) in a 37°C water bath. Add the appropriate volume of medium to a T-75 culture flask and place it in a 37°C, 5% CO_2 incubator for at least 15 minutes to allow the medium to reach its normal pH (7.0 to 7.6).
- Thawing: Retrieve the cryovial from liquid nitrogen storage. Immerse the vial in the 37°C water bath, ensuring the cap remains above the water line to prevent contamination.[4] Agitate gently until only a small sliver of ice remains. This process should be rapid (under 2 minutes).[4]
- Decontamination: Immediately remove the vial from the water bath and decontaminate its exterior by spraying or wiping with 70% ethanol.
- Cell Isolation: Under aseptic conditions, transfer the vial contents into a sterile 15 mL centrifuge tube containing 9.0 mL of the pre-warmed complete growth medium.
- Centrifugation: Centrifuge the cell suspension at approximately 125 x g for 5 to 7 minutes to pellet the cells and remove the cryoprotectant.
- Resuspension: Carefully aspirate and discard the supernatant. Gently resuspend the cell pellet in a small volume (e.g., 5-10 mL) of fresh, pre-warmed complete growth medium.
- Plating: Transfer the resuspended cells into the prepared T-75 flask from Step 1. Gently rock the flask to ensure an even distribution of cells.
- Incubation: Place the flask in the 37°C, 5% CO_2 incubator. Do not disturb for the first 24 hours. Change the medium every 2 to 3 days thereafter.

This protocol describes the standard procedure for passaging adherent Hs27 cells to maintain them in their logarithmic growth phase. Passaging should occur when the cells reach 70-80% confluency.[1]

Workflow for Subculturing Hs27 Fibroblasts

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Caption: Standard workflow for passaging adherent Hs27 fibroblast cells.

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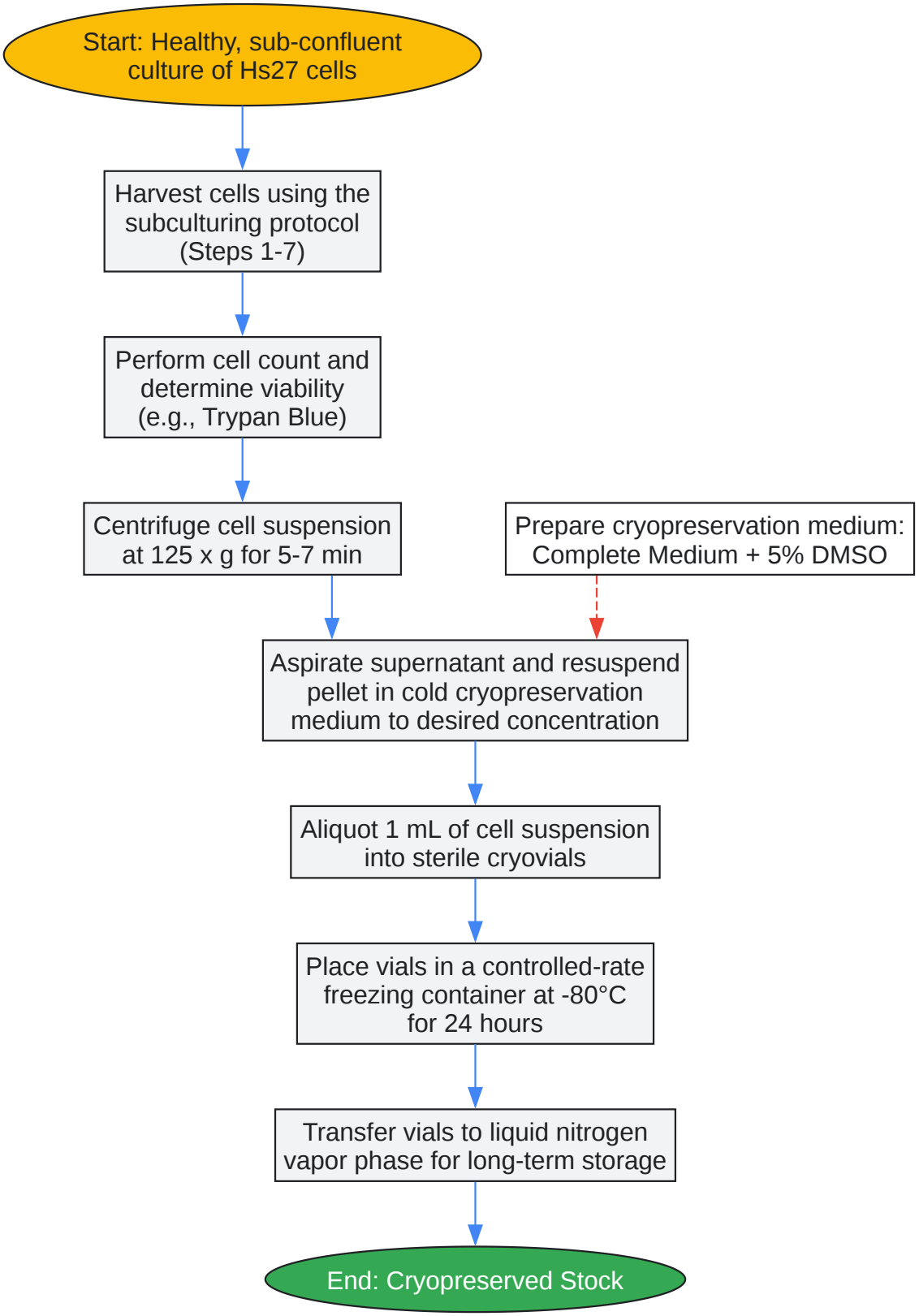
Methodology:

- Aspiration: Once cells reach 70-80% confluency, aspirate the culture medium from the flask.
- Rinsing: Briefly rinse the cell monolayer with a sterile, calcium- and magnesium-free solution like PBS or a small amount of 0.25% Trypsin-EDTA solution to remove any residual serum that could inhibit trypsin activity.[5] Aspirate and discard the rinse solution.
- Trypsinization: Add 1 to 2 mL of pre-warmed 0.25% Trypsin-EDTA solution to the flask, ensuring the entire cell layer is covered.
- Incubation: Place the flask at room temperature or in a 37°C incubator and monitor under a microscope. Detachment typically occurs within 5-10 minutes, indicated by the cells becoming rounded and retracting from the surface.[6] Gently tap the flask to dislodge any remaining adherent cells.
- Neutralization: Once cells are detached, add at least two volumes of complete growth medium to the flask to inactivate the trypsin.[6]
- Cell Collection: Gently pipette the cell suspension up and down several times to break up any cell clumps and create a single-cell suspension. Transfer the entire volume to a sterile 15 mL centrifuge tube.
- Centrifugation: Pellet the cells by centrifuging at approximately 125 x g for 5 to 7 minutes.
- Resuspension: Aspirate the supernatant. Resuspend the cell pellet in a known volume of fresh, pre-warmed complete medium.
- Seeding: Dispense the cell suspension into new culture flasks according to the desired split ratio (typically 1:2 to 1:4) or seeding density (10,000-20,000 cells/cm^2).[1] Add pre-warmed complete medium to achieve the final recommended volume for the flask size.
- Incubation: Place the newly seeded flasks back into the 37°C, 5% CO_2 incubator.

This protocol outlines the steps for freezing Hs27 cells for long-term storage in liquid nitrogen.

Workflow for Cryopreserving Hs27 Fibroblasts

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Caption: Step-by-step workflow for the cryopreservation of Hs27 cells.

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Methodology:

- Cell Harvest: Follow steps 1-7 of the subculturing protocol to harvest a healthy, sub-confluent (log-phase) culture of Hs27 cells, resulting in a cell pellet.
- Cell Counting: After creating a single-cell suspension but before the final centrifugation (or by taking a small aliquot after resuspension), perform a cell count and viability assessment using a hemocytometer and Trypan Blue exclusion.
- Prepare Cryopreservation Medium: Prepare the freezing medium consisting of complete growth medium supplemented with 5% (v/v) sterile-filtered DMSO. Keep this medium on ice.
- Resuspension: After centrifuging and removing the supernatant, resuspend the cell pellet in the chilled cryopreservation medium at a concentration of approximately 1-2 x 10^6 viable cells/mL.
- Aliquoting: Dispense 1 mL of the cell suspension into sterile, labeled cryovials.
- Controlled-Rate Freezing: Place the cryovials into a controlled-rate freezing container (e.g., "Mr. Frosty") and place the container in a -80°C freezer for at least 24 hours. This ensures a cooling rate of approximately -1°C per minute.
- Long-Term Storage: After 24-48 hours, transfer the vials from the -80°C freezer to the vapor phase of a liquid nitrogen dewar for long-term storage. Storing cells directly at -70°C or -80°C for extended periods will result in a significant loss of viability.

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